

tert-Butyl 4-aminobenzoate CAS number and properties

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Compound of Interest

Compound Name: *tert-Butyl 4-aminobenzoate*

Cat. No.: *B108570*

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An In-depth Technical Guide to **tert-Butyl 4-aminobenzoate**

CAS Number: 18144-47-3

This technical guide provides a comprehensive overview of **tert-Butyl 4-aminobenzoate**, a key chemical intermediate in various fields of research and development. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical and Physical Properties

tert-Butyl 4-aminobenzoate is a white to off-white crystalline solid.^[1] It is characterized by the presence of a tert-butyl ester functional group attached to a 4-aminobenzoate moiety.^[1] This structure imparts specific chemical properties that make it a valuable building block in organic synthesis.

Table 1: Physical and Chemical Properties of tert-Butyl 4-aminobenzoate

Property	Value	Reference
CAS Number	18144-47-3	[2]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[2]
Molecular Weight	193.24 g/mol	[2]
Appearance	White to almost white powder	
Melting Point	108-110 °C	
Boiling Point	322.4 °C at 760 mmHg	[3]
Density	1.078 g/cm ³	[3]
Solubility	Soluble in organic solvents such as ethanol and acetone; limited solubility in water.	[1]

Spectroscopic Data

The structural identity of **tert-Butyl 4-aminobenzoate** can be confirmed by various spectroscopic techniques.

Table 2: Spectroscopic Data for tert-Butyl 4-aminobenzoate

Spectrum Type	Peak Assignments	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ 7.79 (d, J=8.6 Hz, 2H, Ar-H), 6.61 (d, J=8.6 Hz, 2H, Ar-H), 4.00 (br s, 2H, NH ₂), 1.56 (s, 9H, C(CH ₃) ₃)	[2]
¹³ C NMR (100 MHz, CDCl ₃)	δ 165.9 (C=O), 150.4 (Ar-C), 131.3 (Ar-CH), 121.7 (Ar-C), 113.7 (Ar-CH), 80.0 (C(CH ₃) ₃), 28.3 (C(CH ₃) ₃)	[2]
Infrared (IR)	ν _{max} 3415, 3345, 3235, 2972, 1682, 1598, 1367, 1287, 1154, 1115 cm ⁻¹	[2]

Applications in Research and Development

tert-Butyl 4-aminobenzoate is a versatile intermediate with applications in several areas:

- **Pharmaceutical Synthesis:** It serves as a crucial building block in the synthesis of various pharmaceutical compounds, including local anesthetics and anti-inflammatory agents.[3][4]
- **Peptide Synthesis:** The tert-butyl ester group can function as a protecting group for the carboxylic acid moiety of the amino acid, preventing it from participating in unwanted side reactions during peptide coupling.
- **Agrochemicals:** It is utilized in the development of new agrochemicals.
- **Cosmetics:** Its UV-absorbing properties make it a useful ingredient in sunscreen formulations.[4]
- **Polymer Chemistry:** It is used as a monomer in the production of polymers with enhanced thermal stability and mechanical properties.[4]

Experimental Protocols

Synthesis of tert-Butyl 4-aminobenzoate

A common method for the synthesis of **tert-Butyl 4-aminobenzoate** is the reduction of tert-butyl 4-nitrobenzoate.^[2]

Materials:

- tert-Butyl 4-nitrobenzoate
- Methanol (MeOH)
- 10% Palladium on carbon (Pd/C)
- Hydrogen gas (H₂)
- Nitrogen gas (N₂)
- Celite

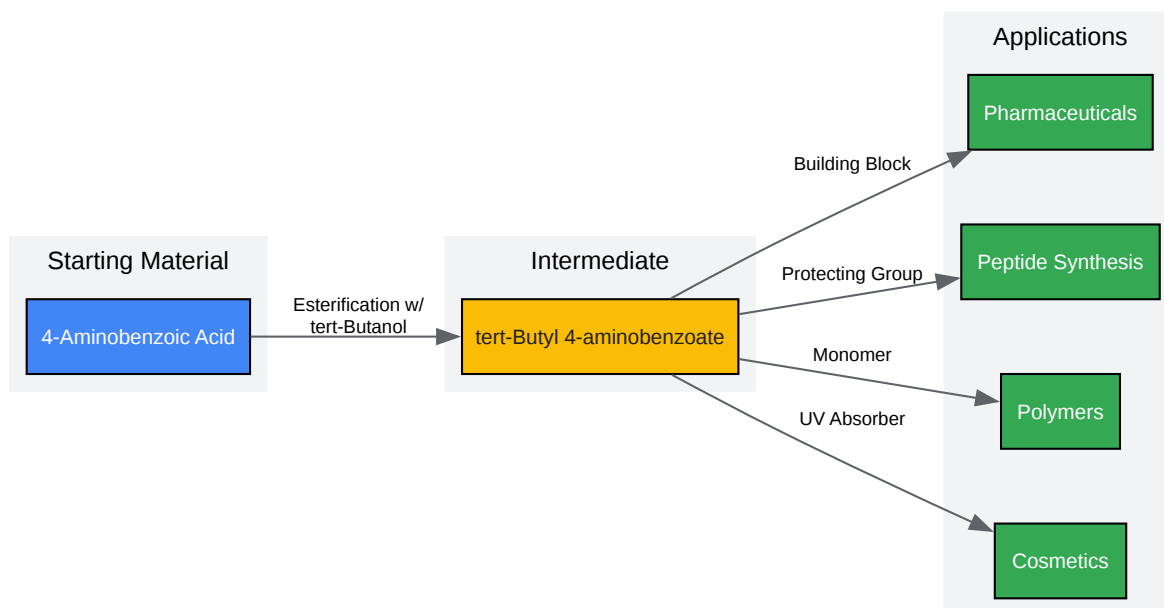
Procedure:

- Dissolve tert-butyl 4-nitrobenzoate (4.75 g, 21.279 mmol) in methanol (200 ml).
- Carefully add 10% Pd/C (475 mg, 0.1 equiv. w/w) to the solution.
- Evacuate the reaction flask and purge with nitrogen gas.
- Re-evacuate the flask and purge with hydrogen gas.
- Stir the mixture vigorously under a hydrogen atmosphere for 5 hours, or until the reaction is complete (monitored by TLC).
- Filter the mixture through a pad of Celite to remove the Pd/C catalyst.
- Evaporate the solvent from the filtrate under reduced pressure to yield the product as a white solid (4.11 g, 21.269 mmol, quantitative yield).^[2]

Visualizations

Logical Relationship in Synthesis

The following diagram illustrates the role of **tert-Butyl 4-aminobenzoate** as a key intermediate in the synthesis of more complex molecules.

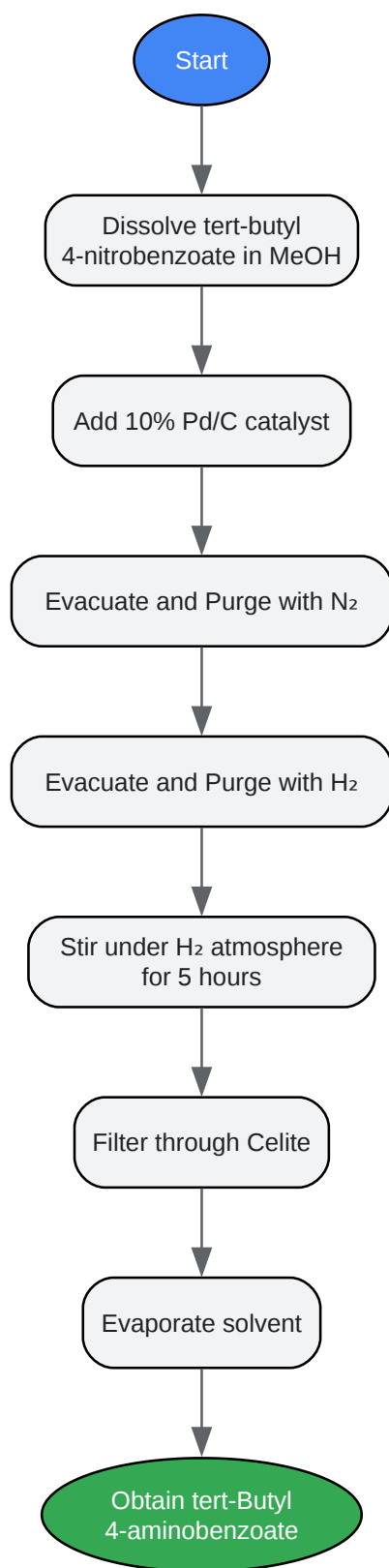


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Caption: Role of **tert-Butyl 4-aminobenzoate** in synthesis.

Experimental Workflow: Synthesis of **tert-Butyl 4-aminobenzoate**

This diagram outlines the key steps in the synthesis of **tert-Butyl 4-aminobenzoate** from its nitro precursor.



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Caption: Synthesis workflow of **tert-Butyl 4-aminobenzoate**.

Safety and Handling

tert-Butyl 4-aminobenzoate is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions.

- Hazard Classifications: Eye Irritant 2, Skin Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system).
- Precautionary Statements: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and skin thoroughly after handling. Wear protective gloves, eye protection, and face protection.[1]
- First Aid: In case of inhalation, move the person to fresh air. For skin contact, wash off with soap and plenty of water. In case of eye contact, rinse cautiously with water for several minutes. If swallowed, rinse mouth with water. In all cases of exposure, consult a physician. [1]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container. It is sensitive to carbon dioxide and air.[1]

This technical guide provides essential information for the safe and effective use of **tert-Butyl 4-aminobenzoate** in a laboratory setting. For more detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

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